

5-Bromoisoquinoline: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 5-Bromoisoquinoline

Cat. No.: B027571

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromoisoquinoline is a pivotal heterocyclic compound that serves as a versatile building block in the synthesis of a wide array of complex molecules. Its unique electronic and steric properties make it an invaluable intermediate in the development of novel pharmaceuticals, agrochemicals, and advanced materials. This technical guide provides an in-depth review of **5-bromoisoquinoline**, encompassing its chemical and physical properties, detailed synthesis protocols, and significant applications, with a particular focus on its role in medicinal chemistry and drug discovery.

Chemical and Physical Properties

5-Bromoisoquinoline is a substituted aromatic compound with a bromine atom at the 5-position of the isoquinoline ring.^[1] This substitution significantly influences its reactivity and makes it a key precursor for further functionalization.^[2]

Property	Value	References
CAS Number	34784-04-8	[3][4][5][6]
Molecular Formula	C ₉ H ₆ BrN	[3][4][6]
Molecular Weight	208.05 g/mol	[3][7]
Appearance	White to yellow-brown crystalline solid	[4][6]
Melting Point	83-87 °C	[4][6][8]
Boiling Point	312.3 °C at 760 mmHg	[4]
Density	1.564 g/cm ³	[4][9]
Flash Point	142.7 °C	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol	[4]
pKa	4.39 ± 0.13 (Predicted)	[4]

Synthesis of 5-Bromoisoquinoline

The synthesis of **5-bromoisoquinoline** is most effectively achieved through the electrophilic bromination of isoquinoline. Careful control of reaction conditions, particularly temperature, is crucial to selectively obtain the 5-bromo isomer and avoid the formation of undesired side products like 8-bromoisoquinoline and 5,8-dibromoisoquinoline.[10][11]

Experimental Protocol: Bromination of Isoquinoline

This protocol is adapted from a well-established procedure for the selective bromination of isoquinoline.[6][10][11]

Materials:

- Isoquinoline
- Concentrated Sulfuric Acid (96%)

- N-Bromosuccinimide (NBS), recrystallized
- Diethyl ether
- 1M Sodium Hydroxide (NaOH) solution
- Anhydrous Magnesium Sulfate (MgSO_4)
- Crushed ice
- 25% aqueous Ammonia (NH_3)

Equipment:

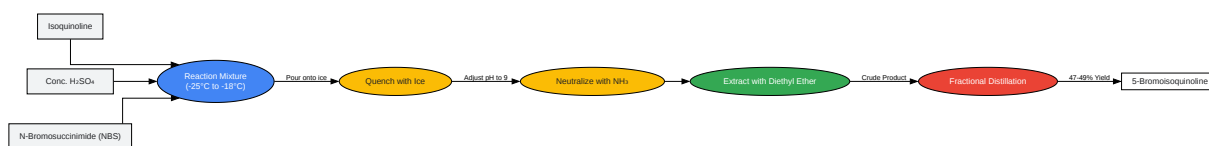
- Three-necked, round-bottomed flask
- Internal thermometer
- Mechanical stirrer
- Addition funnel with a nitrogen inlet
- Dry ice-acetone bath
- Glass filter funnel
- Separatory funnel
- Rotary evaporator
- Fractional distillation apparatus

Procedure:

- Reaction Setup: A 1-L, three-necked, round-bottomed flask is charged with 340 mL of concentrated sulfuric acid (96%) and cooled to 0°C in an ice-water bath.[\[10\]](#)
- Addition of Isoquinoline: 40 mL (44.0 g, 330 mmol) of isoquinoline is slowly added from the addition funnel to the stirred acid, ensuring the internal temperature remains below 30°C .[\[10\]](#)

- Cooling: The resulting solution is cooled to -25°C using a dry ice-acetone bath.[6][10]
- Addition of NBS: 64.6 g (363 mmol) of recrystallized N-bromosuccinimide is added in portions to the vigorously stirred solution, maintaining the internal temperature between -26°C and -22°C.[10][11]
- Reaction: The suspension is stirred for 2 hours at -22 ± 1°C and then for 3 hours at -18 ± 1°C.[6][10][11]
- Quenching: The reaction mixture is poured onto 1.0 kg of crushed ice in a 5-L flask.[10]
- Neutralization: The pH of the mixture is adjusted to 9.0 by the slow addition of 25% aqueous ammonia, while keeping the internal temperature below 25°C.[10]
- Extraction: The resulting alkaline suspension is extracted three times with diethyl ether (800 mL, then 2 x 200 mL).[10]
- Washing: The combined organic phases are washed with 200 mL of 1M NaOH and 200 mL of water.[10]
- Drying and Concentration: The organic layer is dried over anhydrous MgSO₄, filtered, and concentrated under reduced pressure to yield a light brown solid.[10]
- Purification: The crude product is purified by fractional distillation under reduced pressure (bp 145-149°C at 14 mmHg) to afford 34-36 g (47-49% yield) of **5-bromoisoquinoline** as a white solid.[10]

Synthesis Workflow Diagram



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Caption: Synthetic workflow for the preparation of **5-Bromoisoquinoline**.

Applications of 5-Bromoisoquinoline

5-Bromoisoquinoline is a key starting material in a variety of chemical transformations, primarily driven by the reactivity of the bromine substituent.[4][12] It is extensively used in palladium-catalyzed cross-coupling reactions to introduce new carbon-carbon and carbon-heteroatom bonds.[2][12]

Medicinal Chemistry and Drug Development

The isoquinoline scaffold is a common motif in many biologically active compounds and natural products, including morphine and berberine.[13][14][15] **5-Bromoisoquinoline** serves as a crucial building block for the synthesis of novel pharmaceutical agents, particularly in the fields of oncology and neurology.[1] Its structure allows for modifications that can enhance biological activity.[1]

Application Area	Description	References
Antitumor Agents	Serves as a key intermediate in the synthesis of compounds with potential antitumor properties.[9]	[9]
AMPA Receptor Antagonists	Used in the synthesis of competitive AMPA receptor antagonists, which are investigated for neurological disorders.[9]	[9]
Antimicrobial Agents	The isoquinoline core, which can be derived from 5-bromoisquinoline, is present in novel antimicrobial compounds active against multidrug-resistant bacteria.[16]	[16]
Enzyme Inhibitors	The versatile reactivity of 5-bromoisquinoline allows for the synthesis of molecules designed to interact with specific enzyme active sites.	

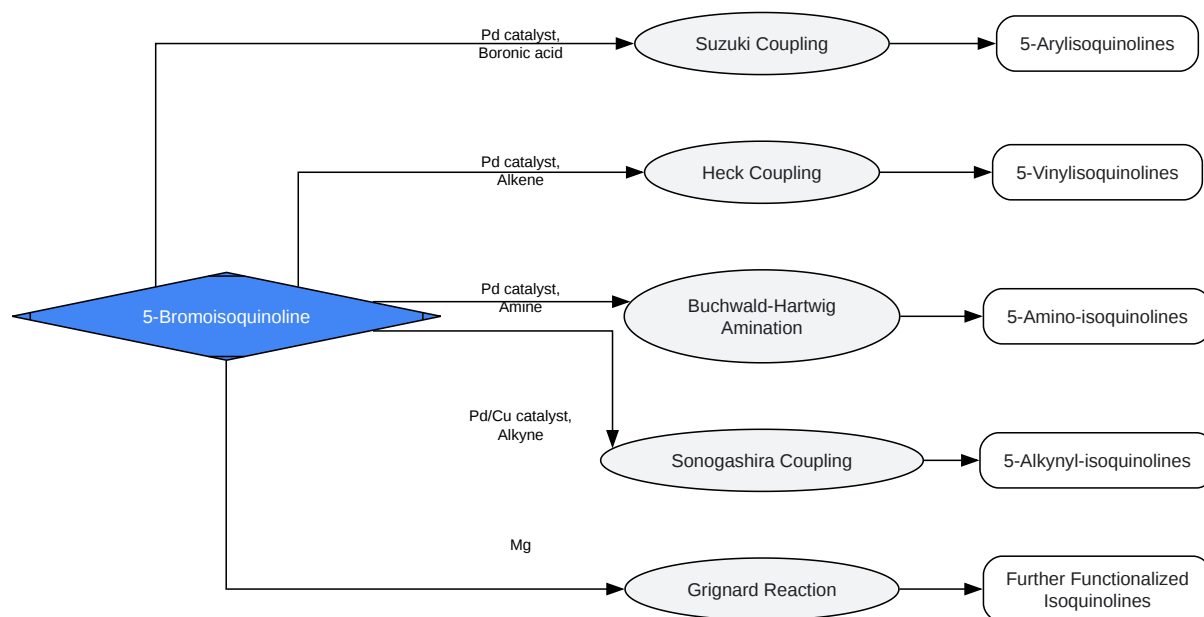
Materials Science

The unique photophysical properties of the isoquinoline ring system make **5-bromoisquinoline** a valuable precursor in materials science.[1]

Application Area	Description	References
Organic Semiconductors	Used in the development of advanced materials with semiconducting properties.	[1]
Fluorescent Dyes	Employed in the synthesis of fluorescent materials for imaging technologies and sensors.	[1]
Organic Light-Emitting Devices (OLEDs)	The isoquinoline moiety can be incorporated into molecules designed for use in OLEDs.	[1]

Key Chemical Transformations

5-Bromoisoquinoline readily participates in several important chemical reactions, enabling the synthesis of a diverse range of derivatives.



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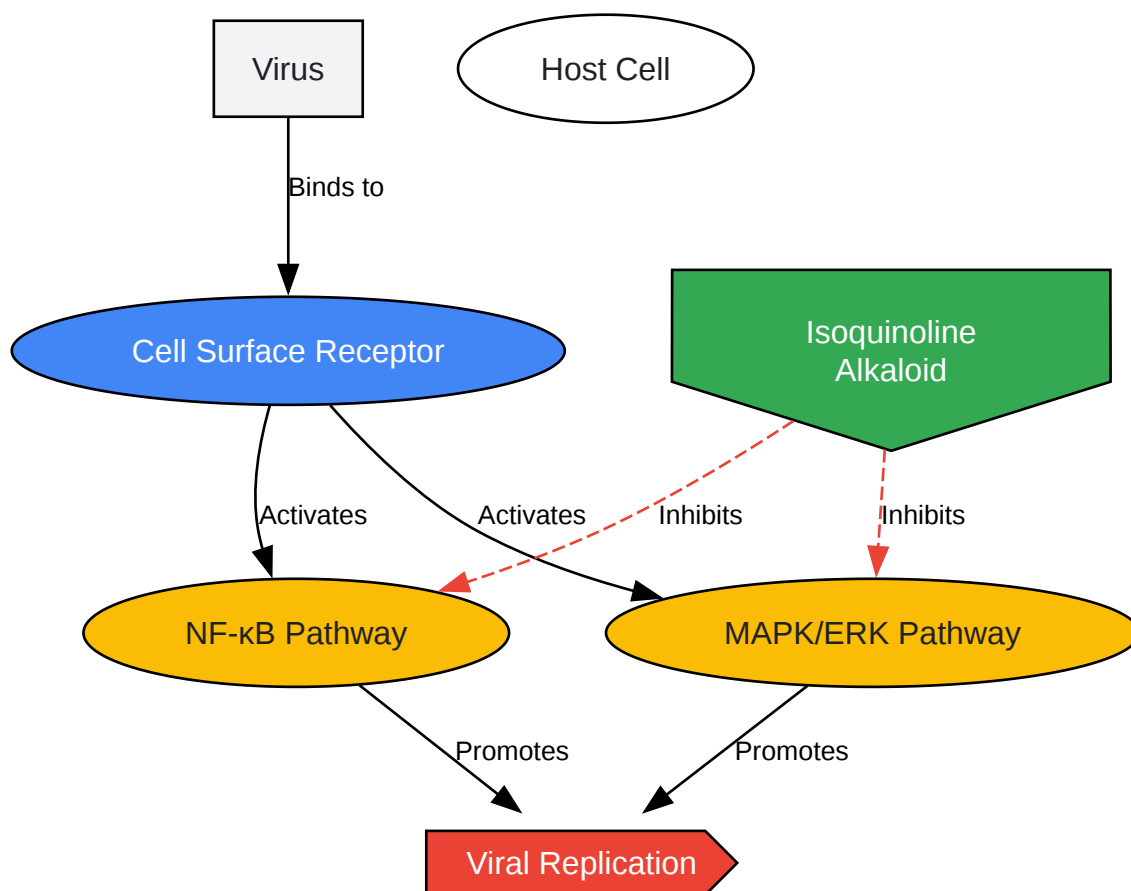
Caption: Key cross-coupling reactions involving **5-Bromoisoquinoline**.

Biological Activity and Signaling Pathways

While **5-bromoisoquinoline** itself is primarily a synthetic intermediate, the isoquinoline alkaloids as a class exhibit a broad spectrum of biological activities.^{[14][15]} These activities are often attributed to their ability to interact with various biological targets. For instance, certain isoquinoline derivatives have been shown to inhibit enzymes like acetylcholinesterase or act as antagonists at neurotransmitter receptors.^{[14][15]}

The antiviral potential of isoquinoline alkaloids has also been a subject of investigation.^[17] Some studies suggest that these compounds may interfere with viral replication by modulating

host cell signaling pathways, such as the NF- κ B and MAPK/ERK pathways.[17]



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Caption: Potential mechanism of antiviral action for some isoquinoline alkaloids.

Conclusion

5-Bromoisoquinoline is a high-value chemical intermediate with significant utility in both academic research and industrial applications. Its well-defined reactivity, particularly in palladium-catalyzed cross-coupling reactions, provides a reliable platform for the construction of complex molecular architectures. The continued exploration of new synthetic methodologies and the application of **5-bromoisoquinoline** in the synthesis of novel bioactive compounds and functional materials will undoubtedly lead to further advancements in medicinal chemistry and materials science.

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